

Safety and handling of (3-Aminocyclobutyl)methanol hydrochloride

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Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol hydrochloride

Cat. No.: B037349

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An In-depth Technical Guide to the Safe Handling of (3-Aminocyclobutyl)methanol Hydrochloride

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the essential safety protocols and handling procedures for **(3-Aminocyclobutyl)methanol hydrochloride**. As a pivotal building block in modern medicinal chemistry, particularly in the synthesis of novel therapeutics, a thorough understanding of its properties and associated hazards is paramount to ensuring a safe and effective research environment. This document moves beyond mere procedural lists to provide the scientific rationale behind each recommendation, fostering a culture of safety through understanding.

Compound Profile and Significance

(3-Aminocyclobutyl)methanol hydrochloride is a substituted cyclobutane derivative. Cyclobutane scaffolds are of increasing interest in drug discovery as they can serve as rigid, three-dimensional bioisosteres for more common phenyl or cyclohexyl rings, often improving metabolic stability and binding affinity.^[1] The presence of a primary amine and a primary alcohol offers two distinct points for chemical modification, making it a versatile intermediate in the synthesis of complex molecules.^[2] The compound is supplied as a hydrochloride salt to enhance its stability and crystallinity, making it easier to handle and weigh as a solid compared to its freebase form.

Chemical and Physical Properties

A clear understanding of the compound's physical properties is the foundation of safe handling.

| Property | Value | Source |
|-------------------|---|---|
| Chemical Name | (3-Aminocyclobutyl)methanol hydrochloride | [3] |
| CAS Number | 130369-06-1 | [3] |
| Molecular Formula | C ₅ H ₁₂ ClNO | [4] [5] |
| Molecular Weight | 137.61 g/mol | [4] [5] |
| Appearance | White to off-white solid (typical) | General Supplier Data |
| Storage | Inert atmosphere, 2-8°C | [3] [6] |

The hydrochloride salt form makes the compound hygroscopic.[\[4\]](#) This is a critical handling consideration, as absorption of atmospheric moisture can affect reagent stoichiometry and potentially lead to degradation. Storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to mitigate this.[\[4\]](#)

Hazard Identification and Risk Assessment

(3-Aminocyclobutyl)methanol hydrochloride is classified under the Globally Harmonized System (GHS) with specific hazard statements that must be understood before any handling occurs. The primary risks are associated with irritation, sensitization, and acute oral toxicity.

GHS Classification

| Classification | Code | Description | Source |
|--------------------------------|------|-------------------------------------|---|
| Acute Toxicity, Oral | H302 | Harmful if swallowed | [4] [7] |
| Skin Irritation | H315 | Causes skin irritation | [4] [7] |
| Skin Sensitization | H317 | May cause an allergic skin reaction | [4] |
| Eye Irritation | H319 | Causes serious eye irritation | [4] [7] |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation | [4] [7] |

Hazard Pictogram:

Signal Word: Warning [\[4\]](#)[\[7\]](#)

Expert Insight: The H317 warning (allergic skin reaction) is particularly important. Unlike simple irritation, sensitization can be a delayed and more severe reaction upon second or subsequent exposure. Therefore, preventing initial skin contact is of utmost importance. The respiratory irritation (H335) is primarily a risk when handling the material as a fine powder, underscoring the need for proper engineering controls.[\[4\]](#)

Engineering and Administrative Controls: The First Line of Defense

Before considering Personal Protective Equipment (PPE), inherent safety measures must be in place. These controls are designed to minimize exposure by isolating the hazard from the researcher.

- Ventilation: All weighing and handling of solid **(3-Aminocyclobutyl)methanol hydrochloride** should be performed inside a certified chemical fume hood to prevent inhalation of airborne dust particles.[\[8\]](#) When preparing solutions, the fume hood will also contain any vapors.

- Designated Area: All work with this compound should be restricted to a designated area of the laboratory. This area should be clearly marked, and access should be limited to authorized personnel.
- Emergency Equipment: An operational safety shower and eyewash station must be immediately accessible in the vicinity of the handling area.^[4] This is non-negotiable. All personnel should be trained in their location and use.

Personal Protective Equipment (PPE) Selection Protocol

PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE is critical and must not be compromised.

Caption: PPE Selection Logic for **(3-Aminocyclobutyl)methanol hydrochloride**.

- Eye and Face Protection: Chemical splash goggles are mandatory.^[4] In situations with a higher risk of splashing, such as when handling larger quantities or solutions, a face shield should be worn in addition to goggles.^[4]
- Hand Protection: Nitrile gloves are required.^[8] It is crucial to double-check the glove manufacturer's specifications for compatibility and breakthrough times for chemicals like hydrochloride salts and amines. Always inspect gloves for tears or pinholes before use. Contaminated gloves should be removed immediately using the proper technique and disposed of as hazardous waste.
- Skin and Body Protection: A flame-resistant lab coat must be worn and fully buttoned.^[8] Full-length pants and closed-toe shoes are also required to ensure no skin is exposed.^[9]
- Respiratory Protection: When engineering controls (i.e., a fume hood) are not available or are insufficient to control airborne dust, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases must be used.^{[4][8]} Respirator use requires prior medical clearance and fit-testing.^[8]

Standard Operating Procedures (SOPs)

Adherence to validated protocols is essential for reproducible science and personal safety.

SOP: Weighing and Transfer of Solid Compound

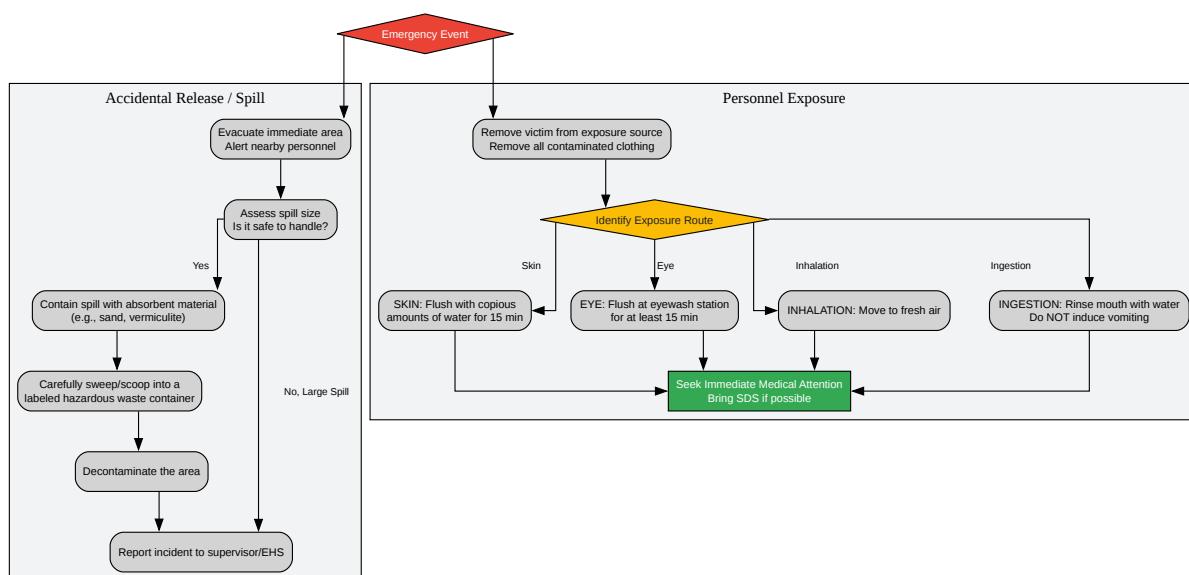
- Preparation: Don all required PPE. Ensure the chemical fume hood sash is at the appropriate working height. Place a weigh boat on an analytical balance inside the hood. Tare the balance.
- Transfer: Retrieve the stock bottle from its designated storage location (2-8°C, inert atmosphere).[3] Allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the hygroscopic solid.
- Weighing: Inside the fume hood, carefully open the container. Using a clean spatula, transfer the desired amount of solid to the weigh boat. Avoid generating dust. Close the stock bottle tightly immediately after dispensing.
- Cleanup: Carefully transfer the weighed solid to your reaction vessel. Dispose of the weigh boat in the designated solid hazardous waste container. Clean the spatula thoroughly.

SOP: Storage

- Container: Always keep the compound in its original, tightly sealed container.[7] Opened containers must be carefully resealed to prevent leakage and moisture ingress.[8]
- Atmosphere: For long-term storage, purging the container with an inert gas like argon or nitrogen before sealing is best practice to protect the hygroscopic and amine-containing compound.[4]
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[7] It should be stored away from incompatible materials, particularly strong oxidizing agents.[4] A refrigerator (2-8°C) is recommended.[3]
- Security: The storage area should be locked or otherwise secured to restrict access to authorized personnel.[7]

Emergency Procedures: A Self-Validating System

Preparedness is the cornerstone of a trustworthy safety system. In the event of an incident, a calm and methodical response is crucial.

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